

Physical characteristics of 1-Methyl-6-nitrobenzimidazole (melting point, solubility)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Methyl-6-nitrobenzimidazole

Cat. No.: B1360024

[Get Quote](#)

Technical Guide: Physicochemical Properties of 1-Methyl-6-nitrobenzimidazole

This technical guide provides a detailed overview of the known physical characteristics of **1-Methyl-6-nitrobenzimidazole**, a compound of interest for researchers, scientists, and professionals in the field of drug development. This document summarizes key quantitative data, outlines experimental protocols for its synthesis, and presents a visual representation of the synthetic workflow.

Core Physical Characteristics

The physical properties of **1-Methyl-6-nitrobenzimidazole** are crucial for its handling, formulation, and application in research and development. The following table summarizes the available quantitative data for its melting point.

Physical Property	Value
Melting Point	454–456 K

Note: At the time of this report, specific quantitative data for the solubility of **1-Methyl-6-nitrobenzimidazole** in common solvents is not readily available in the surveyed literature.

Experimental Protocols

A comprehensive understanding of the synthesis of **1-Methyl-6-nitrobenzimidazole** is essential for its production and further study. The following protocol details the experimental procedure for its synthesis.^[1]

Synthesis of 1-Methyl-6-nitrobenzimidazole

This protocol is adapted from a published crystal structure study of the target compound.^[1]

Materials:

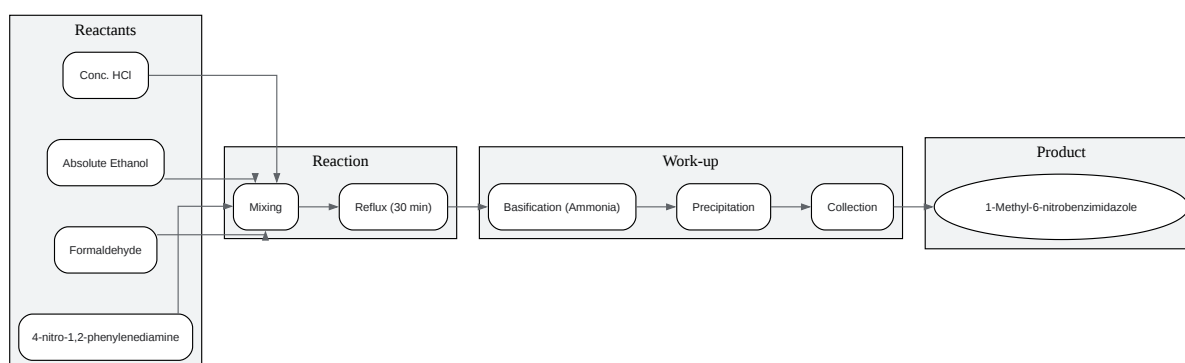
- 4-nitro-1,2-phenylenediamine
- Formaldehyde solution (e.g., 37% in water)
- Absolute ethanol
- Concentrated hydrochloric acid
- Ammonia solution

Procedure:

- A solution of formaldehyde (4 g, 0.133 mol) in absolute ethanol (40 ml) is prepared.
- To this solution, commercially available 4-nitro-1,2-phenylenediamine (7.1 g, 0.046 mol) and concentrated hydrochloric acid (3 ml) are added.
- The reaction mixture is heated under reflux for 30 minutes.
- Following the reflux period, the solution is cooled.
- The solution is then basified with ammonia.
- Upon basification, **1-Methyl-6-nitrobenzimidazole** precipitates as yellow crystals.
- The resulting crystals are collected. The reported yield for this procedure is 25%.^[1]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **1-Methyl-6-nitrobenzimidazole**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **1-Methyl-6-nitrobenzimidazole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Methyl-6-nitro-1H-benzimidazole - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical characteristics of 1-Methyl-6-nitrobenzimidazole (melting point, solubility)]. BenchChem, [2026]. [Online PDF]. Available

at: [<https://www.benchchem.com/product/b1360024#physical-characteristics-of-1-methyl-6-nitrobenzimidazole-melting-point-solubility>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com